

Chemical structure and properties of Tricin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tricin*

Cat. No.: *B192558*

[Get Quote](#)

Tricin: A Comprehensive Technical Guide

An In-depth Analysis of the Chemical Structure, Properties, and Biological Activities of a Promising Flavonoid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tricin is a naturally occurring O-methylated flavone, a class of flavonoids found in various plants, most notably in rice bran and sugarcane.[1] Its formal chemical name is 5,7-dihydroxy-2-(4-hydroxy-3,5-dimethoxyphenyl)-4H-1-benzopyran-4-one.[1][2][3] This document provides a detailed technical overview of **Tricin**, encompassing its chemical structure, physicochemical properties, and significant biological activities, with a focus on its potential therapeutic applications. The information is presented to support further research and development efforts in the fields of pharmacology and medicinal chemistry.

Chemical Structure and Identification

Tricin's molecular structure is characterized by a flavone backbone with hydroxyl and methoxy functional groups. These substitutions are crucial for its biological activity and physicochemical properties.

Identifier	Value
IUPAC Name	5,7-dihydroxy-2-(4-hydroxy-3,5-dimethoxyphenyl)-4H-1-benzopyran-4-one[1][2][4]
Molecular Formula	C ₁₇ H ₁₄ O ₇ [1][4]
SMILES	<chem>COC1=CC(=CC(=C1O)OC)C2=CC(=O)C3=C(C=C(C=C3O2)O)O</chem> [1][4]
CAS Number	520-32-1[1][4]

Physicochemical Properties

The physicochemical properties of **Tricin** are essential for its handling, formulation, and pharmacokinetic profiling.

Property	Value	Experimental Method
Molecular Weight	330.29 g/mol [1][4]	Mass Spectrometry
Melting Point	285-287 °C[2]	Fisher-Johns melting point apparatus[2]
Solubility	Moderately soluble in polar organic solvents like methanol and ethanol; limited aqueous solubility.[2] Solubility increases with higher temperatures and greater ethanol content in water-ethanol mixtures.	Gravimetric method or UV/Vis spectrophotometry to determine concentration in saturated solutions.[1]
UV Absorption Maxima (in Methanol)	254 nm, 350 nm[2][3]	UV-Vis Spectroscopy
pKa	Data not available in the reviewed literature.	Spectrophotometric or potentiometric titration are suitable methods for determination.

Biological Activities and Signaling Pathways

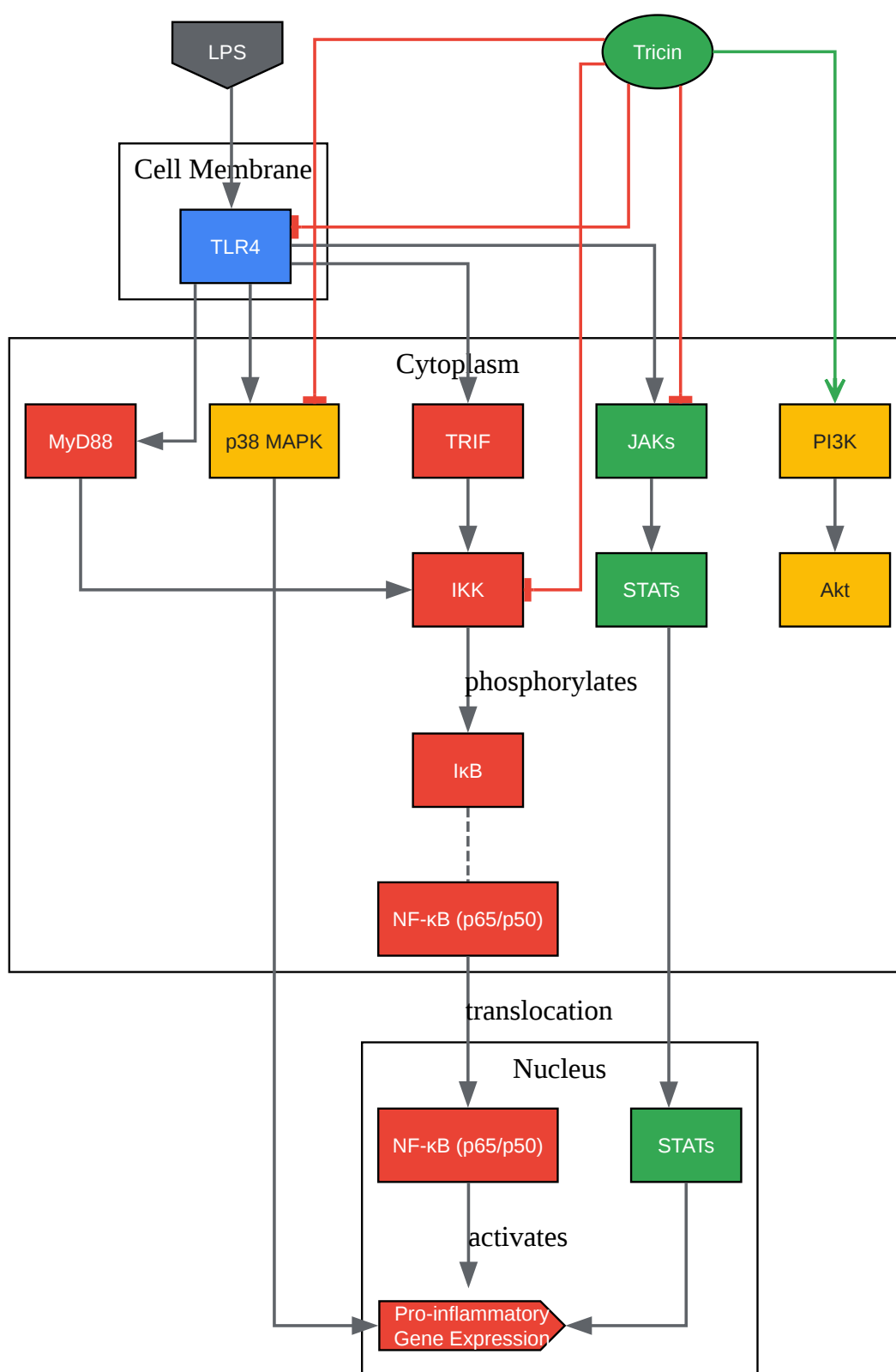
Tricin exhibits a range of biological activities, including anti-inflammatory, anti-cancer, and anti-viral effects. These activities are mediated through its interaction with various cellular signaling pathways.

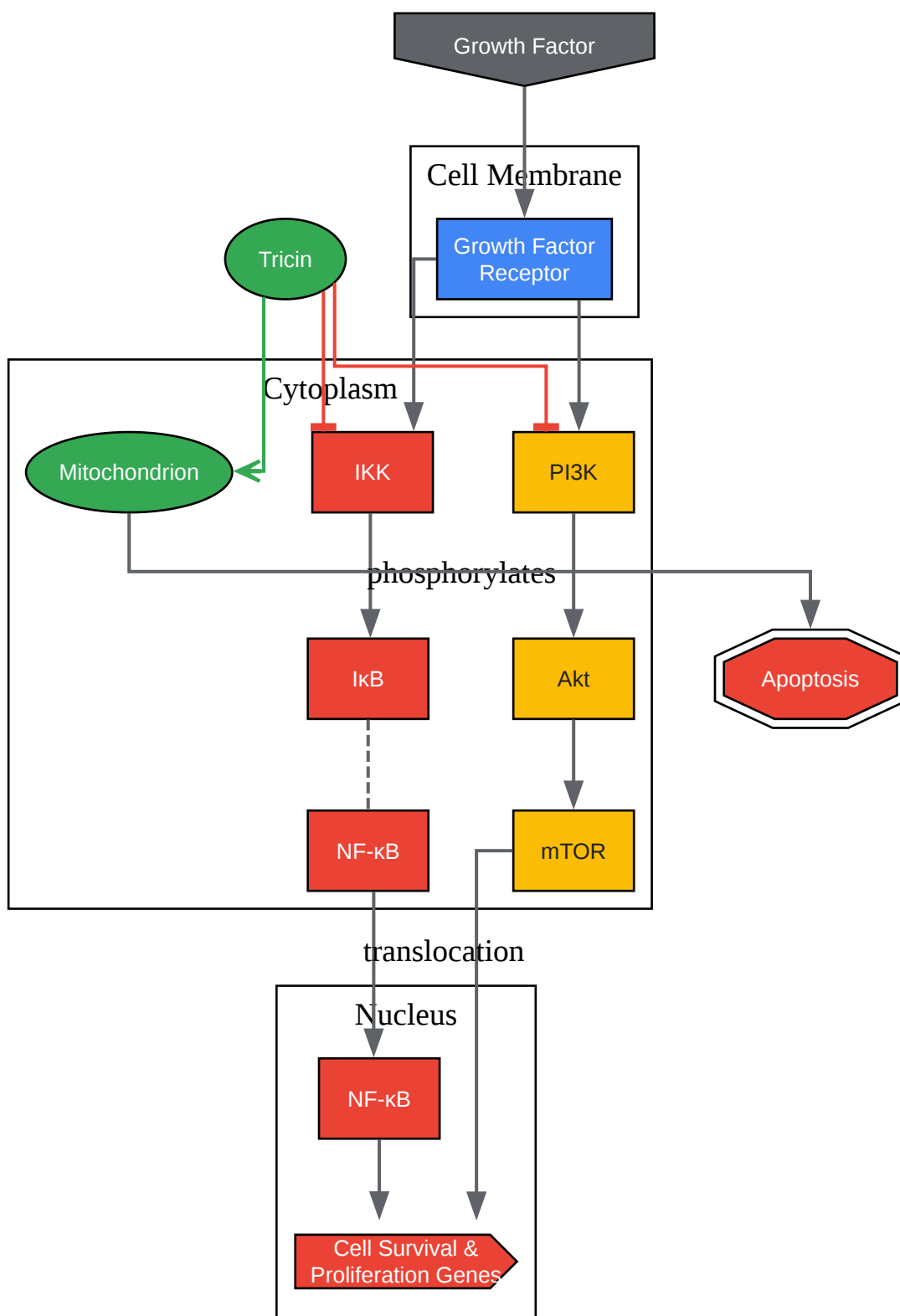
Anti-inflammatory Activity

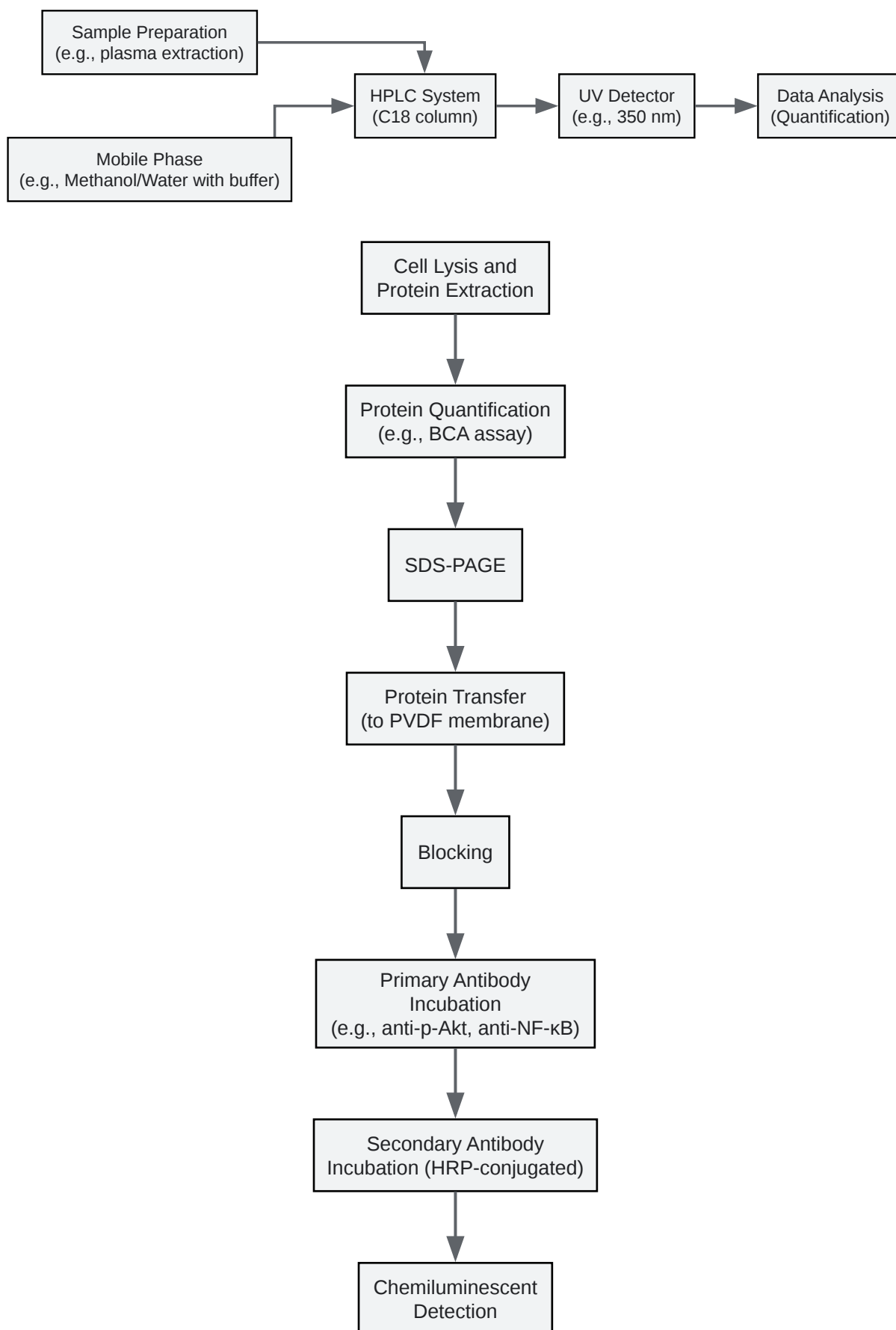
Tricin demonstrates potent anti-inflammatory properties by modulating key signaling cascades involved in the inflammatory response.

- **NF-κB Pathway:** **Tricin** inhibits the activation of Nuclear Factor-kappa B (NF-κB), a critical transcription factor for pro-inflammatory gene expression. It has been shown to prevent the translocation of the p65 subunit of NF-κB to the nucleus.

- **PI3K/Akt Pathway:** **Tricin** can modulate the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway, which plays a role in regulating inflammation. It can induce the activation of PI3K and the phosphorylation of Akt, which can have a negative regulatory effect on inflammation.
- **MAPK Pathway:** **Tricin** has been observed to block the p38 Mitogen-Activated Protein Kinase (MAPK) pathway, which is involved in the production of inflammatory mediators.
- **JAK/STAT Pathway:** **Tricin** can interfere with the Janus kinase/signal transducer and activator of transcription (JAK/STAT) signaling pathway, inhibiting the activation of STAT1 and STAT3.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. creative-diagnostics.com [creative-diagnostics.com]
- 3. texaschildrens.org [texaschildrens.org]
- 4. broadpharm.com [broadpharm.com]
- To cite this document: BenchChem. [Chemical structure and properties of Tricin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b192558#chemical-structure-and-properties-of-tricin\]](https://www.benchchem.com/product/b192558#chemical-structure-and-properties-of-tricin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com